

In-Depth Technical Guide: CRL-42872 and its Role in Cardiovascular Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CRL-42872

Cat. No.: B1669622

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is based on publicly available patent literature. **CRL-42872** is understood to be a research compound and is not an approved therapeutic agent.

Executive Summary

CRL-42872 is a novel substituted piperazone derivative identified within the patent literature as a promising candidate for cardiovascular research, specifically for its potential as an antithrombotic agent. This technical guide provides a comprehensive overview of **CRL-42872**, including its chemical properties, proposed mechanism of action, and the foundational preclinical data as disclosed in the originating patent, WO2000004001. The document is intended to serve as a resource for researchers and drug development professionals interested in the therapeutic potential of this and related compounds in the management of cardiovascular diseases.

Chemical and Physical Properties

Based on the information disclosed in the patent WO2000004001, **CRL-42872** belongs to a class of substituted piperazone compounds. While the exact structure of **CRL-42872** is not explicitly detailed under this specific identifier in the public domain, the patent covers a range of compounds with a core piperazone scaffold.

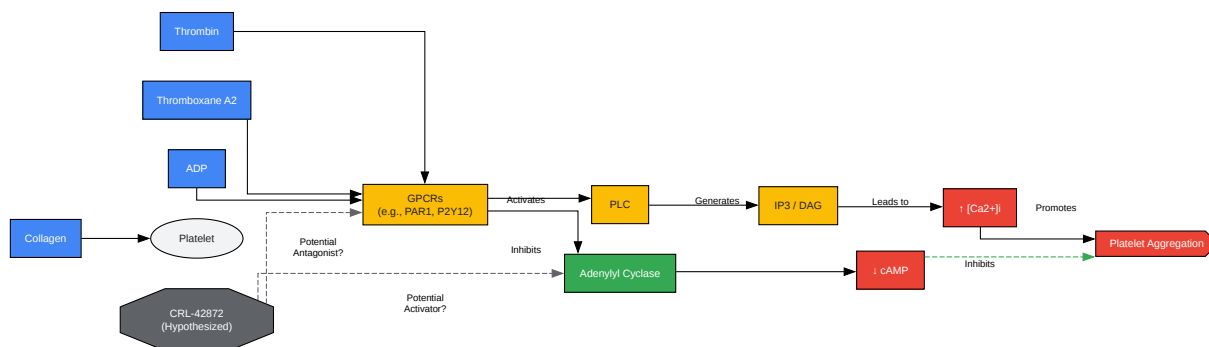
Table 1: General Chemical Information for Substituted Piperazones (as per WO2000004001)

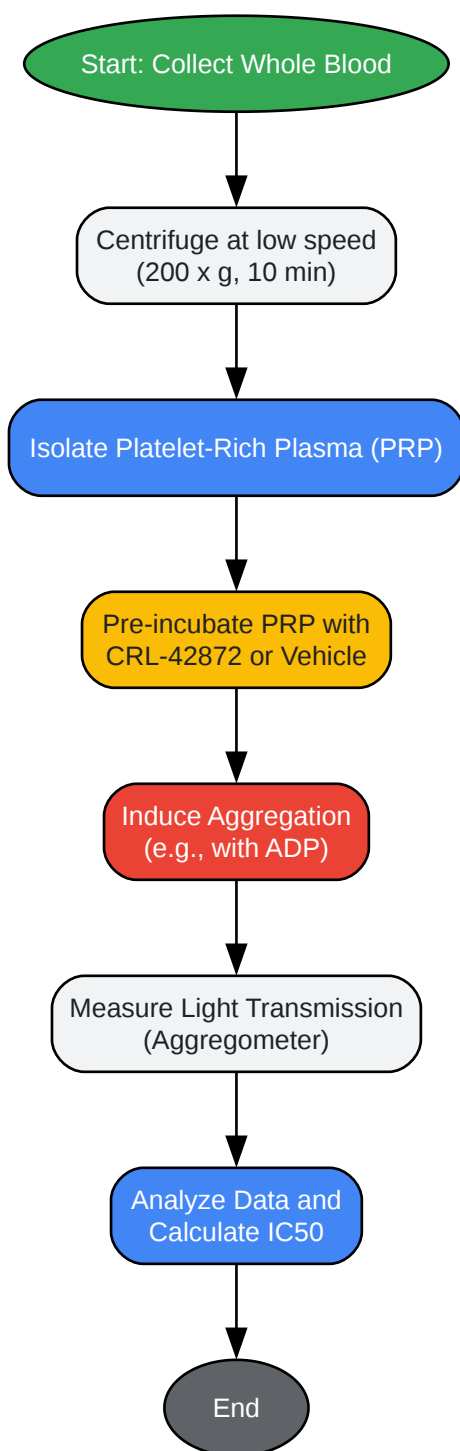
Property	Description
Core Structure	Piperazone
Key Substituents	The patent describes various substitutions on the piperazone ring, which are critical for their biological activity. These include but are not limited to, aryl and alkyl groups.
Patent Reference	WO2000004001
Inventors	YUE, Christophe, et al.
Therapeutic Claim	Antithrombotic agents

Proposed Mechanism of Action and Signaling Pathways

The patent suggests that the substituted piperazones, including compounds like **CRL-42872**, function as antithrombotic agents. While the precise molecular targets are not definitively elucidated in the patent, the claimed therapeutic effect implies interaction with key components of the coagulation cascade or platelet aggregation pathways.

A plausible mechanism of action for an antithrombotic agent involves the inhibition of platelet activation and aggregation. This can occur through various signaling pathways, such as blocking thromboxane A2 (TXA2) receptors, inhibiting phosphodiesterase (PDE) to increase intracellular cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP) levels, or antagonizing platelet P2Y12 receptors.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com